

Safeguarding Research: Proper Disposal Procedures for Hpk1-IN-54

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Compound of Interest

Compound Name: Hpk1-IN-54

Cat. No.: B15614619

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This guide provides essential, immediate safety and logistical information for the disposal of **Hpk1-IN-54**, a potent inhibitor of Hematopoietic Progenitor Kinase 1 (HPK1). Adherence to these procedures is critical for personal safety and regulatory compliance.

While a specific Safety Data Sheet (SDS) for **Hpk1-IN-54** is not readily available, the following procedures are based on guidelines for a closely related compound, Hpk1-IN-8.^[1] Due to the structural and functional similarities between these inhibitors, their handling and disposal requirements are expected to be analogous.

Essential Safety and Handling Information

A thorough understanding of the potential hazards is crucial before handling **Hpk1-IN-54**. The following table summarizes key safety and property data for the related compound Hpk1-IN-8, which should be considered as indicative for **Hpk1-IN-54** in the absence of specific data.

Property	Value
GHS Hazard Statements	H302: Harmful if swallowedH410: Very toxic to aquatic life with long lasting effects
GHS Precautionary Statements	P264: Wash skin thoroughly after handlingP270: Do not eat, drink or smoke when using this productP273: Avoid release to the environmentP301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwellP330: Rinse mouthP391: Collect spillageP501: Dispose of contents/container in accordance with local/regional/national/international regulations
Storage (Powder)	-20°C for up to 2 years
Storage (in DMSO)	-80°C for up to 6 months

Data based on Hpk1-IN-8[1]

Personal Protective Equipment (PPE)

When handling **Hpk1-IN-54**, the following personal protective equipment is mandatory:[1]

- Eye Protection: Safety glasses with side shields or chemical splash goggles are required.
- Hand Protection: Wear nitrile or other chemically resistant gloves. Inspect gloves for any tears or punctures before use.
- Body Protection: A laboratory coat must be worn at all times.

Step-by-Step Disposal Protocol

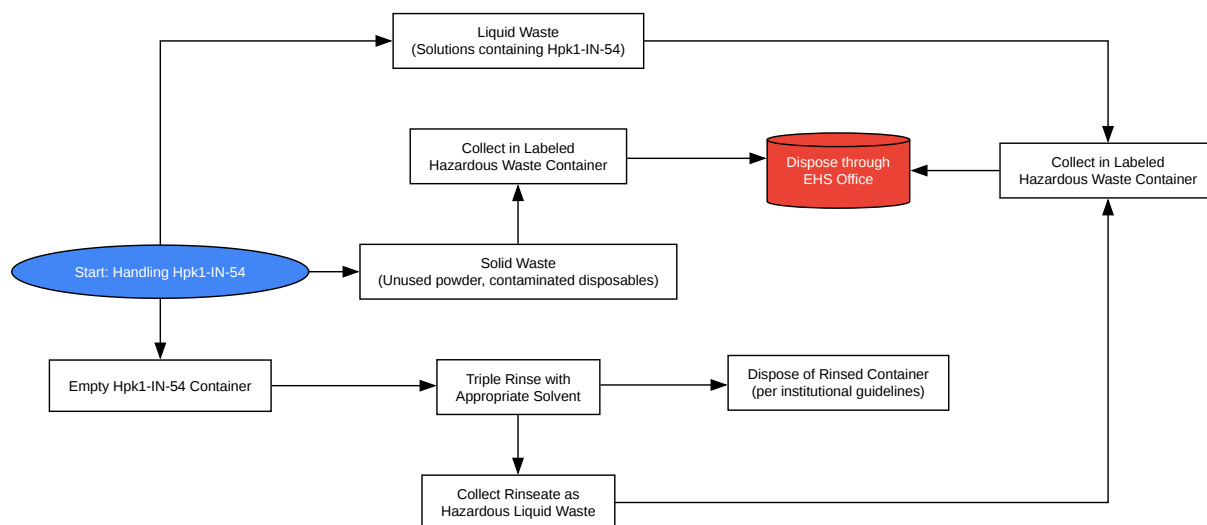
Proper disposal of **Hpk1-IN-54** and its containers is crucial to prevent environmental contamination and ensure compliance with regulations.

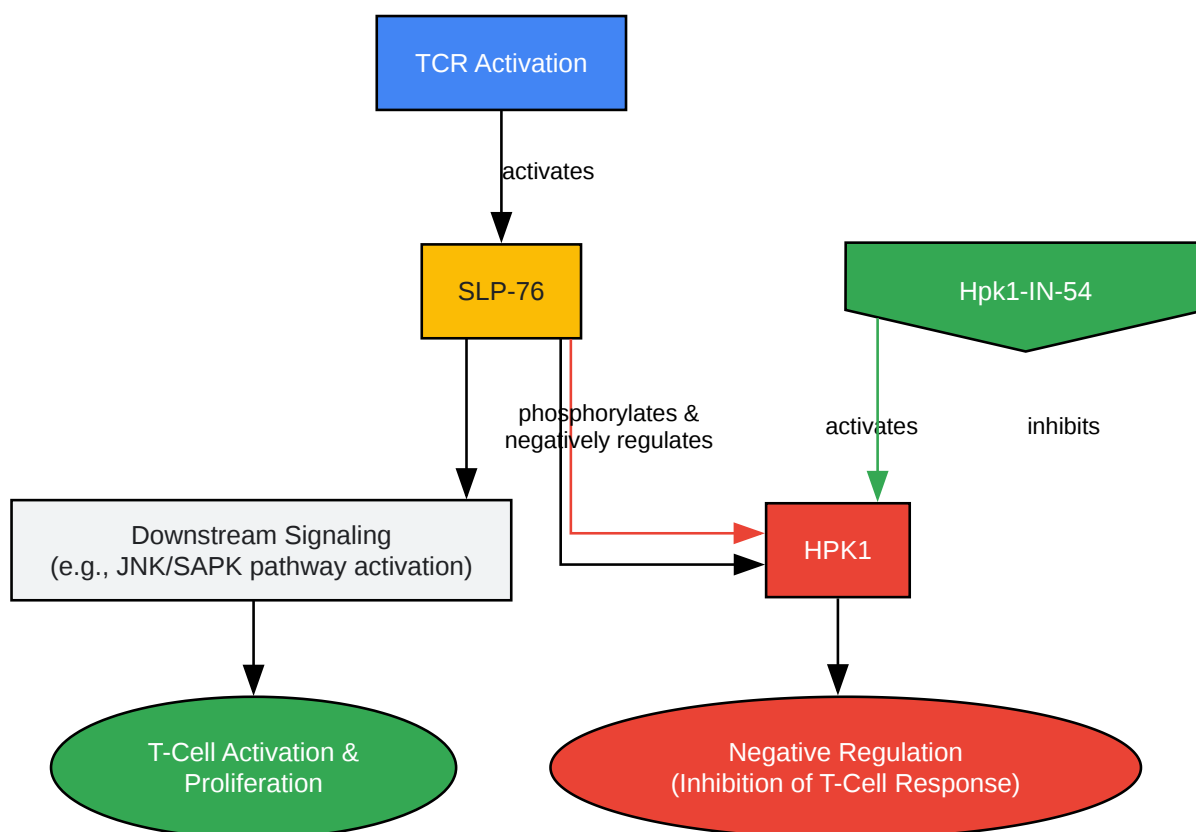
- Solid Waste Disposal:

- Collect unused **Hpk1-IN-54** powder and any contaminated disposable materials (e.g., weigh boats, pipette tips) in a clearly labeled, sealed container for hazardous chemical waste.[\[1\]](#)
- Liquid Waste Disposal:
 - Solutions containing **Hpk1-IN-54** should be collected in a designated, labeled hazardous waste container.[\[1\]](#)
 - Do not pour down the drain.[\[1\]](#)
- Container Decontamination and Disposal:
 - Rinse empty containers with a suitable solvent (e.g., DMSO) three times.[\[1\]](#)
 - Collect the rinseate as hazardous liquid waste.[\[1\]](#)
 - The rinsed container can then be disposed of according to your institution's guidelines for non-hazardous waste, if permitted.[\[1\]](#)
- Regulatory Compliance:
 - All waste must be disposed of through your institution's environmental health and safety (EHS) office.[\[1\]](#)
 - Follow all local, state, and federal regulations for hazardous waste disposal.[\[1\]](#)

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **Hpk1-IN-54**.





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References

- 1. benchchem.com [benchchem.com]
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